

5-Bromo-2-ethoxybenzonitrile safety data sheet (SDS) and handling

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Compound of Interest

Compound Name: 5-Bromo-2-ethoxybenzonitrile

Cat. No.: B1270677

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An In-depth Technical Guide to the Safe Handling of 5-Bromo-2-ethoxybenzonitrile

This technical guide provides comprehensive safety information and handling procedures for **5-Bromo-2-ethoxybenzonitrile**, geared towards researchers, scientists, and professionals in drug development. Due to the limited availability of detailed experimental data for this specific compound, this guide combines information from its Safety Data Sheet (SDS) with general safety protocols for substituted benzonitriles and other nitrile compounds.

Chemical Identification and Physical Properties

5-Bromo-2-ethoxybenzonitrile is a substituted aromatic nitrile. Detailed experimental data on its physical properties are not readily available in the public domain. The table below summarizes available and anticipated data.

Property	Value
Chemical Name	5-Bromo-2-ethoxybenzonitrile
CAS Number	279263-03-5
Molecular Formula	C ₉ H ₈ BrNO
Molecular Weight	226.07 g/mol
Appearance	Data not available (likely a solid)
Melting Point	Data not available
Boiling Point	Data not available
Solubility	Data not available
Density	Data not available


Hazard Identification and Classification

5-Bromo-2-ethoxybenzonitrile is classified as a hazardous substance. The following table summarizes its GHS classification as per available Safety Data Sheets.[\[1\]](#)

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin corrosion/irritation	Category 2	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation
Acute toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation

Signal Word: Warning

Pictograms:

-  alt text

Toxicological Information

Specific quantitative toxicological data such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) for **5-Bromo-2-ethoxybenzonitrile** are not available. The hazard classification indicates that the substance is harmful through oral, dermal, and inhalation routes of exposure.

Route of Exposure	Toxicity
Oral	Harmful if swallowed.[1]
Dermal	Harmful in contact with skin. Causes skin irritation.[1]
Inhalation	Harmful if inhaled. May cause respiratory irritation.[1]
Eyes	Causes serious eye irritation.[1]

Experimental Protocols and Safe Handling

Due to the lack of specific published experimental protocols for **5-Bromo-2-ethoxybenzonitrile**, this section provides a general workflow for its safe handling based on the known hazards of substituted benzonitriles.

Engineering Controls

- All work with **5-Bromo-2-ethoxybenzonitrile** should be conducted in a well-ventilated laboratory.
- A certified chemical fume hood is required for all procedures that may generate dust or aerosols.

Personal Protective Equipment (PPE)

The following PPE should be worn at all times when handling this compound:

PPE Type	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene). Gloves should be inspected before use and changed immediately if contaminated. [2] [3] [4]
Skin and Body Protection	A lab coat or chemical-resistant apron. Closed-toe shoes are mandatory. [5]
Respiratory Protection	For operations with a high potential for aerosol generation, a NIOSH-approved respirator with an appropriate cartridge may be necessary.

General Handling Procedures

- Avoid direct contact with the substance.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.
- Use spark-proof tools and avoid sources of ignition.

Experimental Workflow Diagram

The following diagram illustrates a safe handling workflow for laboratory use of **5-Bromo-2-ethoxybenzonitrile**.



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Caption: Safe handling workflow for **5-Bromo-2-ethoxybenzonitrile**.

First Aid Measures

In case of exposure, follow these first aid measures and seek immediate medical attention.^[1]

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Do not use mouth-to-mouth resuscitation. Call a physician.
Skin Contact	Immediately remove all contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. Consult a doctor.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a physician or poison control center immediately.

Storage and Disposal

Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials.

Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains.

This guide is intended to provide a framework for the safe handling of **5-Bromo-2-ethoxybenzonitrile**. It is imperative that all users consult the full Safety Data Sheet and conduct a thorough risk assessment before commencing any experimental work.

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